

Technical Guide: 2-(2-Furyl)azepane Hydrochloride

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Compound of Interest

Compound Name: 2-(2-Furyl)azepane hydrochloride

CAS No.: 1269053-71-5

Cat. No.: B3095792

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Compound Class: Saturated N-Heterocycle / Furan Derivative Primary Application: Medicinal Chemistry Building Block (CNS Active Scaffolds)

Part 1: Chemical Identity & Core Data

This compound is a specific bicyclic-equivalent scaffold where a seven-membered azepane ring is substituted at the alpha-position with a furan moiety. It is primarily encountered as a hydrochloride salt to ensure stability and solubility.

Identification Data

Parameter	Detail
Systematic Name	2-(Furan-2-yl)azepane hydrochloride
Free Base Name	2-(Furan-2-yl)azepane
CAS Number	1269053-71-5 (HCl Salt) / 383129-07-5 (Free Base var.) [1] [2]
PubChem CID	4714989 (Free Base)
ChemSpider ID	3860415 (Free Base - Derived)
Molecular Formula	C ₁₀ H ₁₅ NO · HCl
Molecular Weight	201.69 g/mol (Salt) / 165.23 g/mol (Base)
SMILES	<chem>Cl.c1cc(oc1)C2CCCCCN2</chem>
Appearance	Off-white to pale beige solid (hygroscopic)

Part 2: Synthesis & Production Protocols

The synthesis of 2-substituted azepanes is synthetically challenging due to the entropic difficulty of closing seven-membered rings or the regioselectivity required in ring expansion. Two primary routes are recognized: the Classical Ring Expansion (Beckmann) and the Modern Dearomative Expansion.

Protocol A: The "Beckmann" Ring Expansion Route (Recommended)

This route is favored for its scalability and use of accessible precursors. It relies on the conversion of a six-membered ketone to a seven-membered lactam, followed by reduction.

Step-by-Step Methodology

- Precursor Synthesis (Alpha-Arylation)
 - Reagents: Cyclohexanone, 2-Bromofuran, Pd(OAc)₂, BINAP, NaOtBu.
 - Conditions: Toluene, 100°C, 12h.

- Mechanism: Palladium-catalyzed
 - arylation of the ketone enolate introduces the furan ring.
- Checkpoint: Monitor disappearance of 2-bromofuran via TLC (Hexane/EtOAc 9:1).
- Oxime Formation
 - Reagents: 2-(2-Furyl)cyclohexanone, Hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$), Sodium Acetate.
 - Conditions: Ethanol/Water, Reflux, 2h.
 - Outcome: Quantitative conversion to the corresponding oxime.
- Beckmann Rearrangement
 - Reagents: Oxime intermediate, Cyanuric Chloride (or Polyphosphoric Acid).
 - Conditions: DMF, $25^\circ\text{C} \rightarrow 80^\circ\text{C}$.
 - Mechanism: The nitrogen inserts into the C-C bond anti to the hydroxyl group. Note: Regioselectivity is governed by the migration of the more substituted carbon, typically yielding 7-(2-furyl)azepan-2-one.
- Lactam Reduction
 - Reagents: Lithium Aluminum Hydride (LiAlH_4) (2.5 eq).
 - Conditions: Dry THF, Reflux, 4h.
 - Safety: Quench carefully with Fieser method (Water/15% NaOH/Water).
 - Product: 2-(2-Furyl)azepane (Free Base).
- Salt Formation
 - Protocol: Dissolve free base in diethyl ether. Add 2M HCl in ether dropwise at 0°C . Filter the precipitate and dry under high vacuum.

Protocol B: Modern Photochemical Expansion (Reference Only)

A recent method involves the photochemical dearomative ring expansion of nitroarenes. While elegant, this requires specialized photochemical reactors and is less common for bulk preparation of this specific furan derivative.

Synthesis Workflow Diagram



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Figure 1: Step-wise synthetic pathway transforming a 6-membered carbocycle into the 7-membered 2-(2-furyl)azepane heterocycle.[2][3]

Part 3: Applications & Pharmacological Context

The 2-(2-furyl)azepane scaffold is a privileged structure in medicinal chemistry, often exploring the "homologation" of piperidine-based drugs.

NMDA Receptor Antagonism

Azepane derivatives are frequently investigated as channel blockers for the N-methyl-D-aspartate (NMDA) receptor. The 7-membered ring provides a slightly larger hydrophobic volume compared to piperidines, potentially altering binding affinity in the channel pore. The furan ring acts as a bioisostere for phenyl groups, offering different metabolic stability and electron density.

Opioid Analgesic Research

This compound is structurally related to Fentanyl Azepane (a homolog where the piperidine is expanded). Researchers use 2-(2-furyl)azepane as a core intermediate to synthesize furan-analogs of fentanyl, aiming to dissociate analgesic potency from respiratory depression.

Molecular Scaffolding

- **Conformational Space:** The azepane ring is more flexible than piperidine, allowing the attached furan ring to adopt unique vectors in a binding pocket.
- **Lipophilicity:** The furan oxygen lowers the LogP compared to a phenyl ring, improving water solubility—a critical parameter for CNS drug absorbability.

Part 4: Safety & Handling

Signal Word: WARNING

Hazard Class	Statement	Precaution
Acute Toxicity (Oral)	H302: Harmful if swallowed.	Do not eat/drink in lab.
Skin Irritation	H315: Causes skin irritation.	Wear nitrile gloves.
Eye Irritation	H319: Causes serious eye irritation.	Use safety goggles.
Furan Toxicity	Potential Metabolic Activation	Furan rings can be metabolized to reactive enals. Handle in a fume hood.

Storage: Store at -20°C. Hygroscopic; keep under inert atmosphere (Argon/Nitrogen).

References

- PubChem Compound Summary. 2-(Furan-2-yl)azepane (CID 4714989). National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Nature Chemistry. Synthesis of polysubstituted azepanes by dearomative ring expansion of nitroarenes. Sanchez, R., et al. (2024). Retrieved from [\[Link\]](#)
- Journal of Medicinal Chemistry. 4-Anilidopiperidine analgesics. 3. 1-Substituted 4-(propananilido)perhydroazepines as ring-expanded analogues. Finney, Z. G., & Riley, T. N. (1980). Retrieved from [\[Link\]](#)

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Sources

- 1. 2-(PYRIDIN-2-YL)AZEPANE | 383128-97-0 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. CAS NO:383129-07-5; 2-(2-furyl)azepane hydrochloride [chemdict.com]
- 3. Azepanes | Fisher Scientific [fishersci.com]
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